

An In-depth Technical Guide to the Physicochemical Properties of 2,7-Dimethylnaphthalene

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Compound of Interest

Compound Name: **2,7-Dimethylnaphthalene**

Cat. No.: **B047183**

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This document provides a comprehensive overview of the melting and boiling points of **2,7-Dimethylnaphthalene**, a key aromatic hydrocarbon used in various industrial and research applications. This guide includes a summary of its physical properties, detailed experimental protocols for their determination, and a workflow visualization to aid in laboratory practice.

Core Physicochemical Data

2,7-Dimethylnaphthalene is a colorless, solid organic compound.^[1] Its key physical properties are essential for its handling, purification, and application in synthesis and materials science.

Quantitative Data Summary

The melting and boiling points of **2,7-Dimethylnaphthalene** have been well-characterized. The following table summarizes the reported values from various sources.

Physical Property	Reported Value (°C)	Source(s)
Melting Point	94 - 97 °C	[1] [2]
94.5 - 98.5 °C	[3]	
95 - 96 °C	[4]	
Boiling Point	263 °C	[1] [2]

Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment. The following sections detail the standard methodologies for these measurements.

Melting Point Determination using a Thiele Tube

The Thiele tube method is a common and effective technique for determining the melting point of a solid organic compound.[\[5\]](#)[\[6\]](#) It utilizes a specially designed glass tube to allow for uniform heating of a sample via convection currents in a heating oil.[\[6\]](#)

Apparatus:

- Thiele Tube
- High-boiling point mineral oil
- Thermometer (0-300 °C range)
- Capillary tubes (sealed at one end)
- Rubber band or wire for attaching the capillary tube
- Bunsen burner or other heat source
- Ring stand and clamp

Procedure:

- Sample Preparation: A small amount of dry, finely powdered **2,7-Dimethylnaphthalene** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[7]
- Apparatus Setup: The Thiele tube is filled with mineral oil to a level just above the top of the side arm. The thermometer is fitted with a stopper and positioned in the main tube.
- Sample Mounting: The packed capillary tube is attached to the thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb.[7]
- Heating: The thermometer and capillary assembly are immersed in the Thiele tube, with the oil level ensuring the sample is fully submerged. Heat is applied gently to the side arm of the Thiele tube.[7]
- Observation: The temperature is increased at a rate of approximately 10-15 °C per minute for a preliminary, rapid determination. For an accurate measurement, the experiment is repeated, with the heating rate slowed to 1-2 °C per minute as the temperature approaches the approximate melting point.
- Data Recording: Two temperatures are recorded to define the melting range:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire solid sample has completely liquefied.[7] A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound.

Boiling Point Determination (Micro Method)

For determining the boiling point of a liquid, especially when only a small sample is available, the micro-boiling point or Siwoloboff method is employed.[2][8] This technique observes the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[4]

Apparatus:

- Small test tube (e.g., 6 x 50 mm) or fusion tube
- Capillary tube (sealed at one end)

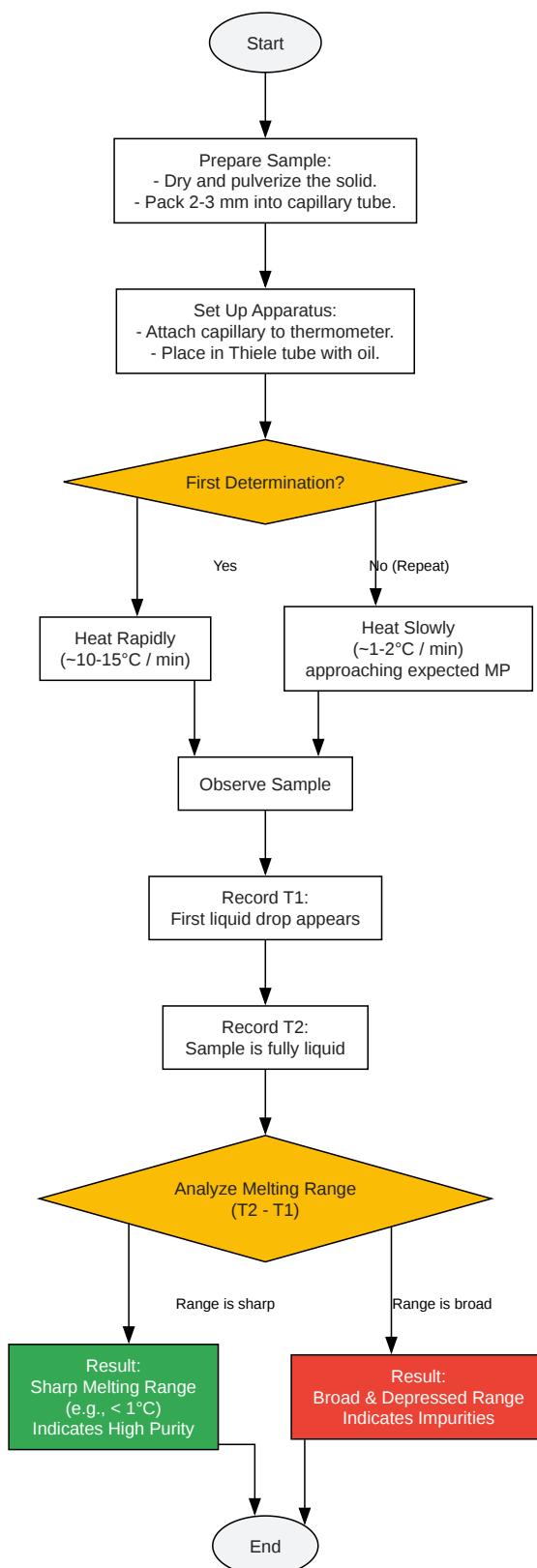
- Thermometer
- Heating apparatus (e.g., Thiele tube with oil bath)
- Rubber band or wire

Procedure:

- Sample Preparation: Approximately 0.5 mL of the liquid sample is placed into the small test tube.
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.^[8]
- Assembly: The test tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: The entire assembly is suspended in a heating bath (like a Thiele tube) and heated gently.^[8]
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles. As the liquid's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.^[8]
- Data Recording: At this point, the heat source is removed. The liquid and apparatus are allowed to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature recorded the moment the liquid begins to be drawn up into the inverted capillary tube.^[8] This occurs when the external atmospheric pressure overcomes the vapor pressure of the sample inside the capillary.^[2]

Visualized Workflow: Melting Point Determination

The following diagram illustrates the key decision points and steps in a standard laboratory workflow for determining the melting point of a solid compound like **2,7-Dimethylnaphthalene**.

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